

storage and handling recommendations for cis-Pt(PPh₃)₂Cl₂

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Compound of Interest

cis-
Compound Name: *Dichlorobis(triphenylphosphine)platinum(II)*

Cat. No.: *B1144234*

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Technical Support Center: cis-Pt(PPh₃)₂Cl₂

This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage and handling of **cis-Dichlorobis(triphenylphosphine)platinum(II)** (cis-Pt(PPh₃)₂Cl₂).

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for cis-Pt(PPh₃)₂Cl₂?

A1: To ensure the stability and integrity of cis-Pt(PPh₃)₂Cl₂, it should be stored in a tightly closed container in a dry, cool, and well-ventilated place.^[1] The recommended storage temperature is between 2-8°C under an inert gas atmosphere, such as nitrogen or argon.^{[2][3]} ^[4] This compound is hygroscopic, meaning it can absorb moisture from the air, so protection from moisture is critical.^{[1][2][3]}

Q2: What are the physical and chemical properties of cis-Pt(PPh₃)₂Cl₂?

A2: cis-Pt(PPh₃)₂Cl₂ is an off-white to white crystalline powder.^{[1][2][5]} It is stable under normal conditions.^[1] Key properties are summarized in the table below.

Q3: What is the solubility of cis-Pt(PPh₃)₂Cl₂?

A3: $\text{cis-Pt(PPh}_3)_2\text{Cl}_2$ is insoluble in water.^{[2][3][4]} It is slightly soluble in chloroform, hexane, and toluene.^{[2][3][4]}

Q4: What personal protective equipment (PPE) should be worn when handling $\text{cis-Pt(PPh}_3)_2\text{Cl}_2$?

A4: When handling $\text{cis-Pt(PPh}_3)_2\text{Cl}_2$, it is essential to wear appropriate personal protective equipment, including safety glasses with side shields or chemical goggles, gloves (such as nitrile rubber), and a lab coat.^[6] In situations where dust may be generated, a dust mask (type N95 or equivalent) is recommended.

Q5: Is $\text{cis-Pt(PPh}_3)_2\text{Cl}_2$ hazardous?

A5: Yes, $\text{cis-Pt(PPh}_3)_2\text{Cl}_2$ is considered hazardous. It is harmful if swallowed and can cause skin and eye irritation.^{[1][7]} It may also cause respiratory irritation. In some individuals, it may cause skin sensitization.^{[6][8]}

Troubleshooting Guide

Problem: The compound has changed color or appears clumpy.

- Possible Cause: The compound has likely been exposed to moisture due to its hygroscopic nature.^{[1][2]}
- Solution: While the integrity of the material may be compromised, for non-critical applications, you can try drying the compound under a vacuum. However, for sensitive experiments, it is recommended to use a fresh, properly stored batch. To prevent this, always store the compound in a desiccator or under an inert atmosphere.^{[2][3]}

Problem: The compound is not dissolving as expected.

- Possible Cause 1: An inappropriate solvent is being used. $\text{cis-Pt(PPh}_3)_2\text{Cl}_2$ has limited solubility.
- Solution 1: Confirm you are using a recommended solvent such as chloroform, hexane, or toluene.^{[2][3][4]} Gentle heating may aid dissolution, but be aware that the trans isomer can convert to the more thermodynamically stable cis isomer with heating.^[5]

- Possible Cause 2: The compound may have degraded due to improper storage.
- Solution 2: If the compound has been exposed to moisture or light for extended periods, its structure may have changed, affecting its solubility. It is advisable to use a fresh supply.

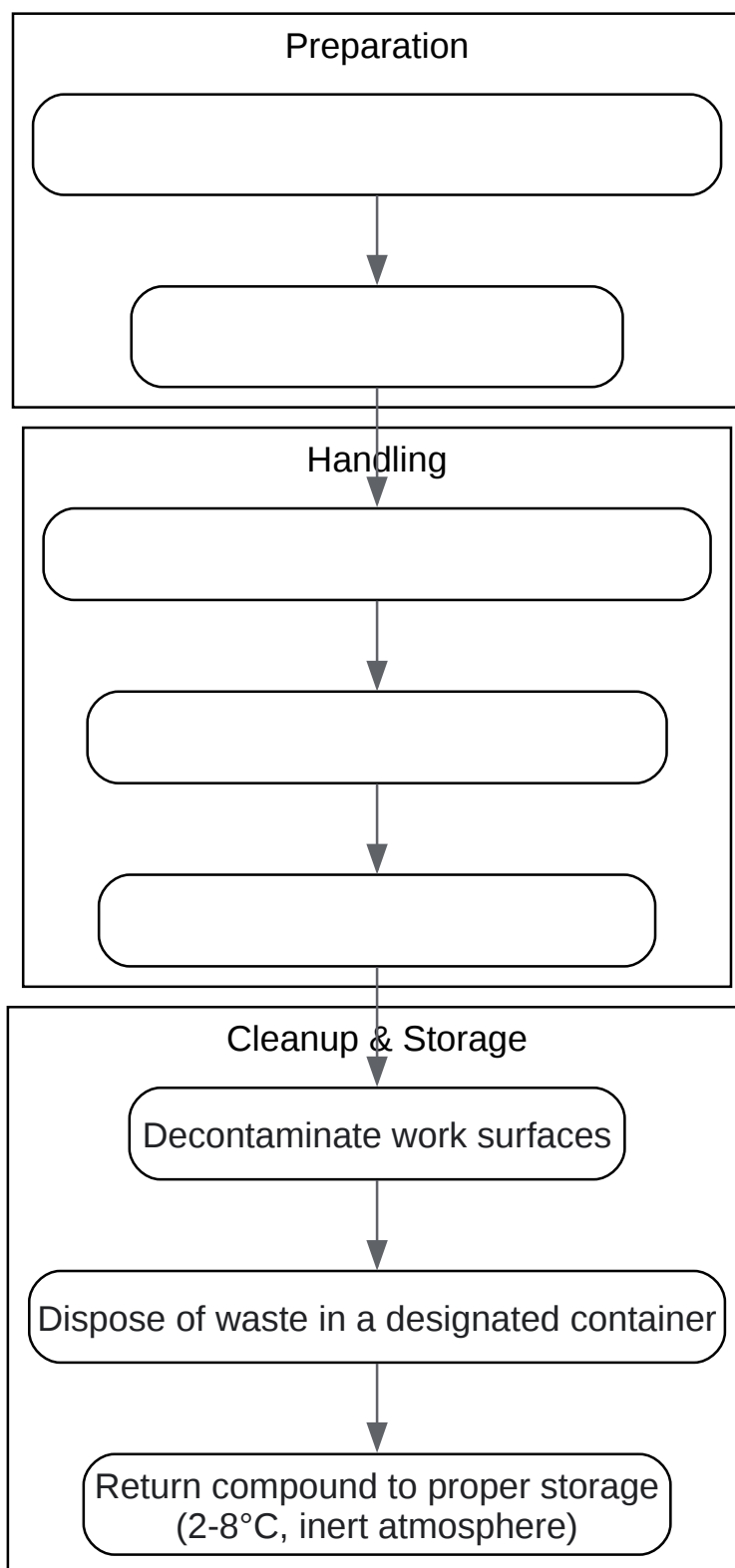
Quantitative Data Summary

Property	Value	References
Molecular Formula	C ₃₆ H ₃₀ Cl ₂ P ₂ Pt	[1] [3]
Molecular Weight	790.56 g/mol	
Appearance	Off-white/crystal powder	[1] [2] [5]
Melting Point	≥300 °C	[2] [3]
Storage Temperature	2-8°C	[2] [3] [4]
Solubility in Water	Insoluble	[2] [3] [4]
Solubility in Organic Solvents	Slightly soluble in chloroform, hexane, toluene	[2] [3] [4]

Experimental Protocols & Workflows

Standard Handling Procedure

This workflow outlines the essential steps for safely handling cis-Pt(PPh₃)₂Cl₂ in a laboratory setting.

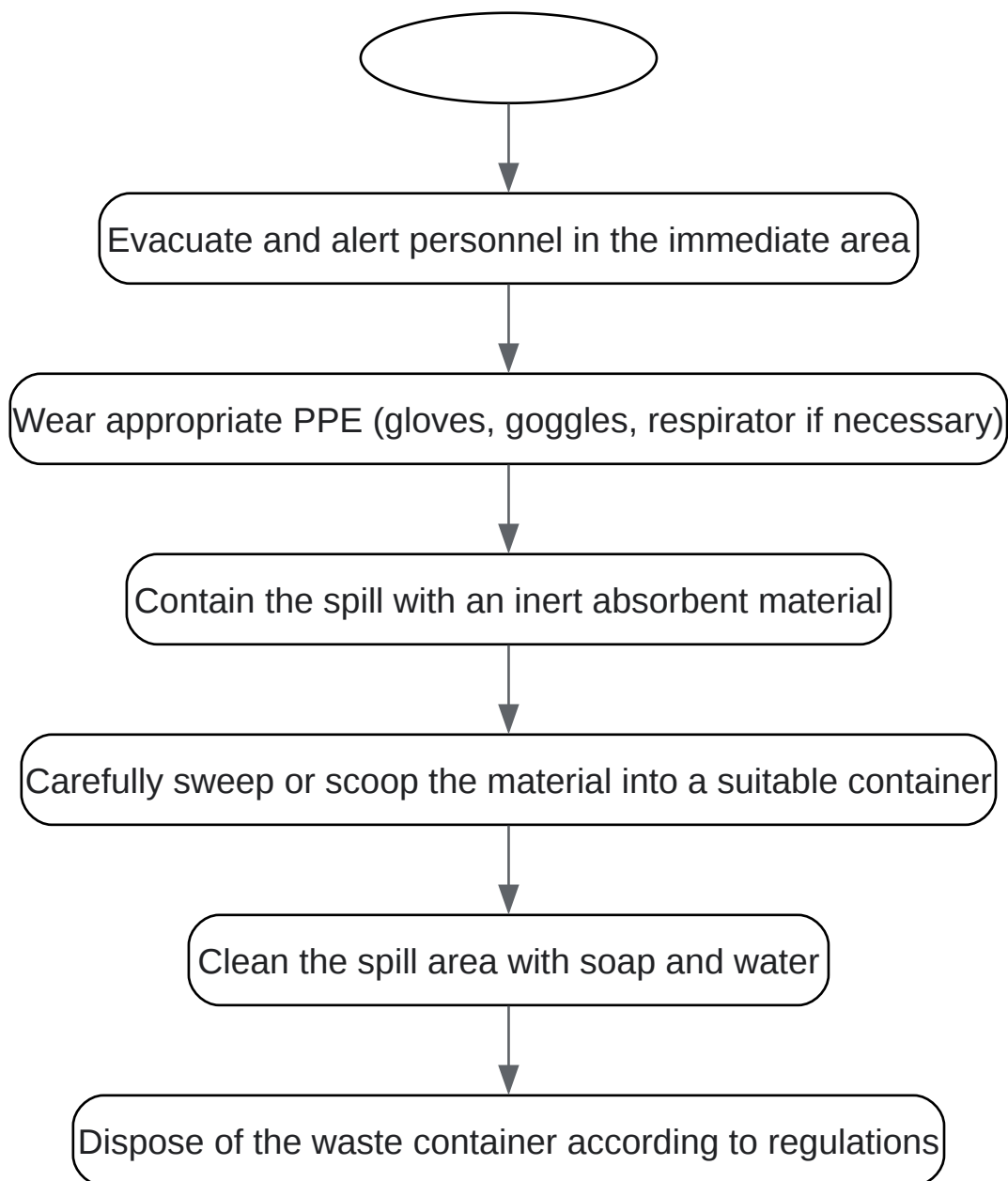


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Caption: Workflow for the safe handling of $\text{cis-Pt(PPh}_3\text{)}_2\text{Cl}_2$.

Spill Response Protocol

In the event of a spill, follow these steps to ensure safety and proper cleanup.



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Caption: Emergency protocol for a $\text{cis-Pt(PPh}_3\text{)}_2\text{Cl}_2$ spill.

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